

2-(4-bromophenoxy)-N-methylacetamide molecular weight

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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An In-Depth Technical Guide to **2-(4-bromophenoxy)-N-methylacetamide**: Properties, Synthesis, and Applications

Introduction

2-(4-bromophenoxy)-N-methylacetamide is a chemical compound belonging to the phenoxyacetamide class of molecules. This guide provides a comprehensive overview of its chemical and physical properties, a detailed, field-proven protocol for its synthesis, and an exploration of its potential applications, particularly in the realm of drug discovery and development. The structure, characterized by a 4-bromophenoxy group linked via an ether bond to an N-methylacetamide moiety, makes it a valuable intermediate and a scaffold for building more complex molecules with potential biological activity. Phenoxyacetic acid and its derivatives are known to possess a wide range of biological activities and are used in the manufacturing of pharmaceuticals, pesticides, and fungicides^[1]. This document is intended for researchers, medicinal chemists, and professionals in drug development seeking to understand and utilize this compound in their work.

Physicochemical Properties

The fundamental physicochemical properties of **2-(4-bromophenoxy)-N-methylacetamide** are critical for its application in experimental settings, influencing factors such as solubility, reaction kinetics, and formulation. The molecular weight is a cornerstone of this data, essential for all stoichiometric calculations.

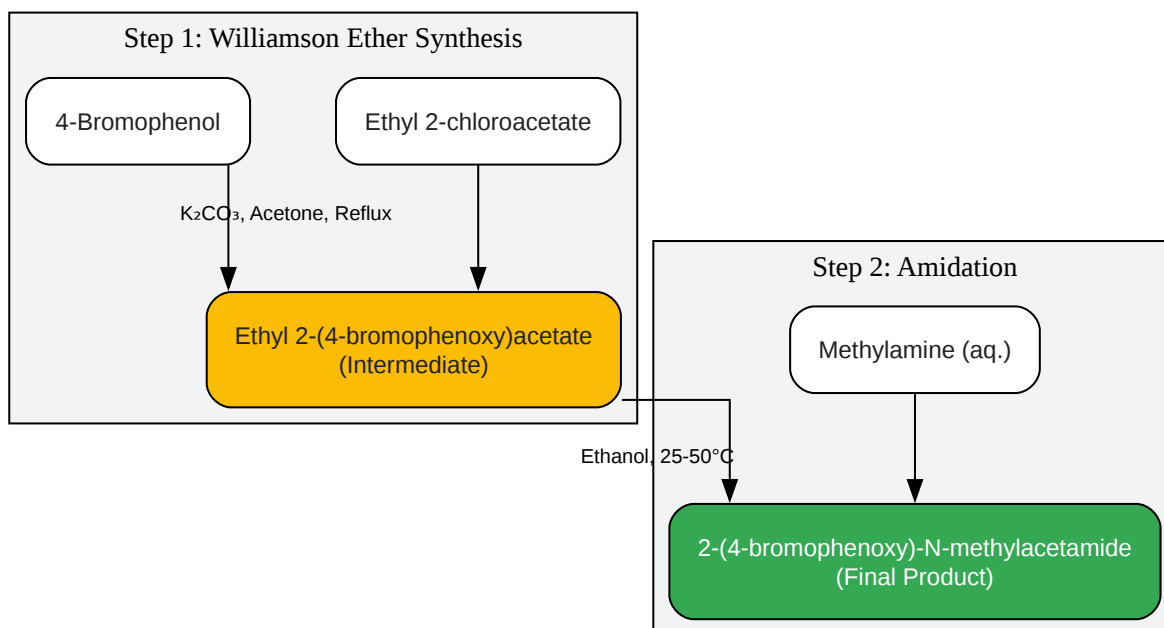
Quantitative data for the compound are summarized below.

Property	Value	Source
Molecular Weight	244.088 g/mol	[2]
Molecular Formula	C ₉ H ₁₀ BrNO ₂	[2]
CAS Number	875621-88-8	[2]
Density	1.49 g/cm ³ (Predicted)	[2]
Melting Point	127.92 °C (Predicted)	[2]
Flash Point	165.07 °C (Predicted)	[2]
Water Solubility	1218.25 mg/L (Predicted)	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	3	[2]

Synthesis and Mechanism: A Validated Approach

While a specific, peer-reviewed synthesis for **2-(4-bromophenoxy)-N-methylacetamide** is not extensively documented, a robust and logical two-step synthetic pathway can be employed. This process leverages two fundamental and reliable reactions in organic chemistry: the Williamson ether synthesis followed by amidation. The rationale behind this approach is its high efficiency, use of readily available starting materials, and straightforward purification procedures.

Proposed Synthetic Workflow



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Caption: Proposed two-step synthesis of **2-(4-bromophenoxy)-N-methylacetamide**.

Experimental Protocol

Step 1: Synthesis of Ethyl 2-(4-bromophenoxy)acetate (Intermediate)

- Rationale:** This step utilizes the Williamson ether synthesis, a classic S_N2 reaction. 4-bromophenol is deprotonated by a mild base, potassium carbonate, to form the more nucleophilic phenoxide. This phenoxide then attacks the electrophilic carbon of ethyl 2-chloroacetate, displacing the chloride to form the desired ether linkage. Acetone is an excellent polar aprotic solvent for this reaction, facilitating the S_N2 mechanism while being easy to remove.
- Methodology:**

- To a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-bromophenol (1.0 eq), potassium carbonate (K_2CO_3 , 1.5 eq), and acetone (200 mL).
- Stir the mixture at room temperature for 15 minutes to ensure homogeneity.
- Add ethyl 2-chloroacetate (1.1 eq) dropwise to the suspension.
- Heat the reaction mixture to reflux (approx. 56°C) and maintain for 12-16 hours. Monitor reaction progress via Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and filter off the inorganic salts.
- Evaporate the acetone from the filtrate under reduced pressure.
- Dissolve the resulting crude oil in ethyl acetate, wash with 1M NaOH (aq.) and then with brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the crude ester, which can be purified by column chromatography if necessary.

Step 2: Synthesis of **2-(4-bromophenoxy)-N-methylacetamide** (Final Product)

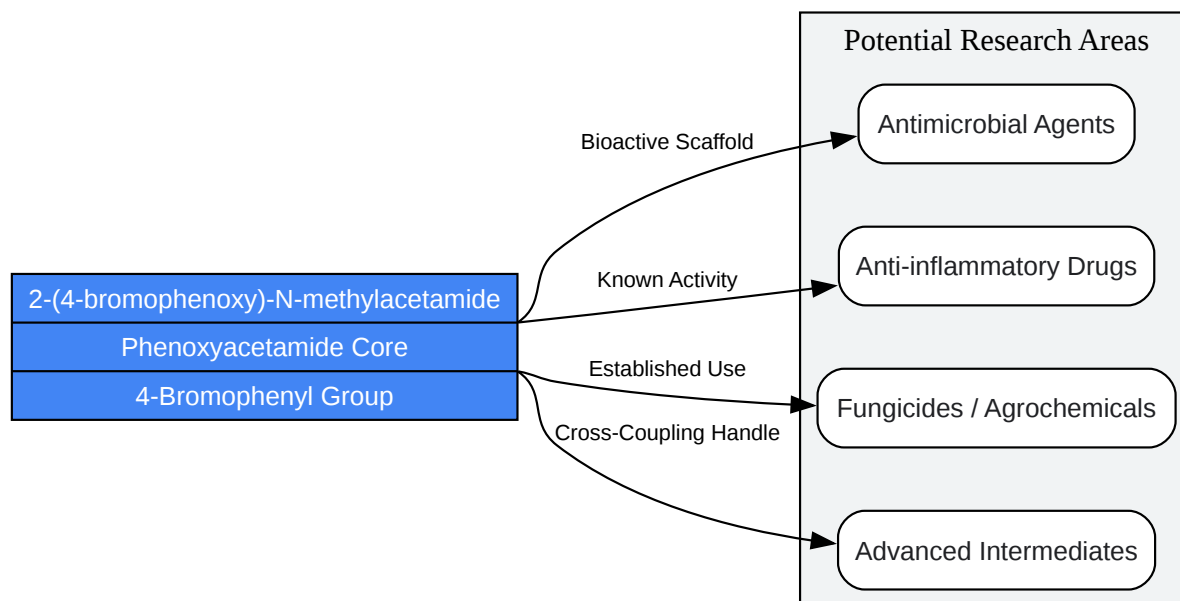
- Rationale: The amidation step involves the nucleophilic acyl substitution of the ethoxy group from the ester intermediate by methylamine. Methylamine is a stronger nucleophile than ethanol, driving the reaction forward. The reaction can often be performed at room temperature or with gentle heating.
- Methodology:
 - Dissolve the ethyl 2-(4-bromophenoxy)acetate (1.0 eq) from Step 1 in ethanol in a 250 mL round-bottom flask.
 - Cool the flask in an ice bath and slowly add an aqueous solution of methylamine (40 wt. %, 2.0-3.0 eq).

- Allow the reaction to warm to room temperature and stir for 24 hours. Gentle heating (40-50°C) may be required to drive the reaction to completion. Monitor progress by TLC.
- Upon completion, reduce the solvent volume in vacuo.
- The product often precipitates out of the solution upon cooling or addition of cold water.
- Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum.
- Recrystallization from a suitable solvent system (e.g., ethanol/water) can be performed to obtain a highly pure product.

Potential Applications in Research and Development

The molecular architecture of **2-(4-bromophenoxy)-N-methylacetamide** makes it a compound of significant interest for drug discovery and materials science. Its utility stems from the combination of a known bioactive scaffold (phenoxyacetamide) and a synthetically versatile functional group (bromine).

Structural Rationale for Applications



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Caption: Relationship between the compound's structure and its potential applications.

- As a Bioactive Scaffold: The phenoxyacetamide core is present in numerous compounds with demonstrated pharmacological effects. Natural and synthetic compounds containing an acetamide nucleus have shown anti-cancer, anti-inflammatory, and antimicrobial activities[3]. Derivatives of phenoxyacetic acid are associated with anti-mycobacterial, anti-leishmanial, and anti-viral properties[1]. Therefore, **2-(4-bromophenoxy)-N-methylacetamide** serves as an excellent starting point for library synthesis to screen for these activities.
- As a Synthetic Intermediate: The bromine atom on the phenyl ring is a key functional group for synthetic elaboration. It provides a reactive handle for transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig couplings. This allows for the straightforward introduction of diverse chemical moieties, enabling the systematic exploration of the structure-activity relationship (SAR) and the optimization of lead compounds. The bromophenyl motif is a feature in various pharmaceuticals, including the dual endothelin receptor antagonist Macitentan, highlighting its acceptance in medicinal chemistry[4].

Safety, Handling, and Storage

A specific Safety Data Sheet (SDS) for **2-(4-bromophenoxy)-N-methylacetamide** is not widely available. Therefore, a risk assessment must be conducted based on the properties of structurally related compounds.

- **General Hazards:** Based on related acetamides and bromo-aromatic compounds, this substance should be treated as potentially harmful if swallowed, inhaled, or absorbed through the skin[5][6]. It may cause irritation to the skin, eyes, and respiratory tract[5].
- **Personal Protective Equipment (PPE):** Always handle this compound in a well-ventilated fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles[7].
- **Handling:** Avoid creating dust. Use engineering controls to minimize exposure. Keep away from strong oxidizing agents[7].
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place[8].
- **Disposal:** Dispose of the chemical and its container in accordance with local, state, and federal regulations.

Disclaimer: The safety information provided is a guideline based on similar structures. All laboratory work should be preceded by a thorough, compound-specific risk assessment performed by qualified personnel.

Conclusion

2-(4-bromophenoxy)-N-methylacetamide is a well-defined chemical entity with a molecular weight of 244.088 g/mol. While its direct applications are still under exploration, its structural features make it a highly valuable molecule for research and development. It combines a known bioactive phenoxyacetamide scaffold with a synthetically versatile bromophenyl group, positioning it as an ideal intermediate for creating novel compounds in medicinal chemistry and agrochemical research. The straightforward and robust synthetic protocol outlined in this guide provides a reliable method for its preparation, enabling further investigation into its potential as a cornerstone for future discoveries.

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